

improving the sensitivity of 1-Methylguanine detection in mass spectrometry

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Compound of Interest

Compound Name: *1-Methylguanine*

Cat. No.: *B1207432*

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Technical Support Center: 1-Methylguanine Mass Spectrometry Detection

Welcome to the technical support center for the sensitive detection of **1-Methylguanine** (1-mG) and its isomers by mass spectrometry. This resource provides researchers, scientists, and drug development professionals with troubleshooting guides and frequently asked questions to address common challenges encountered during experimental workflows.

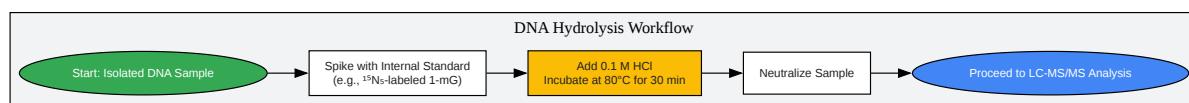
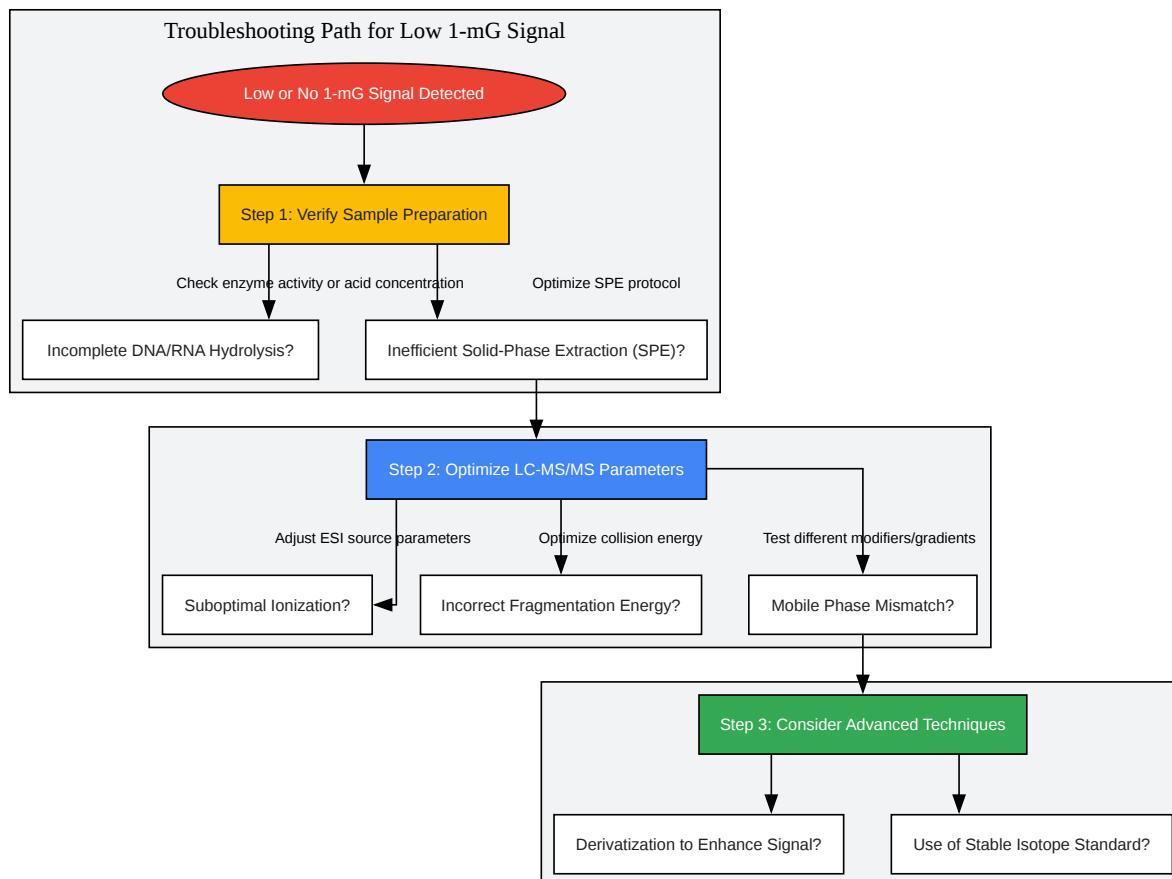
Frequently Asked Questions (FAQs) & Troubleshooting Guides

Here we address specific issues you may encounter during the analysis of **1-Methylguanine** and related methylated nucleosides.

Q1: I am observing a low signal or cannot detect my 1-mG peak. What are the potential causes and solutions?

A1: Low or no signal for 1-mG can stem from several factors throughout your experimental workflow, from sample preparation to mass spectrometer settings.

Troubleshooting Workflow for Low/No 1-mG Signal



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